

Crystal Structure Analysis of 2H-Indazole Hydrogen Bond Dimers

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Compound of Interest

Compound Name: 5,6-Dimethoxy-2H-indazol-2-ol

CAS No.: 58522-62-6

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Executive Summary: The Tautomer Challenge in Drug Design

In medicinal chemistry, the indazole scaffold is a privileged structure, serving as a bioisostere for indole and purine systems in kinase inhibitors (e.g., Pazopanib, Axitinib). However, a critical structural ambiguity exists: the annular tautomerism between the thermodynamically stable 1H-indazole (benzenoid) and the less stable 2H-indazole (quinoid).

While 1H-indazole dominates in solution and gas phases, the 2H-indazole tautomer possesses unique electronic properties (higher basicity, distinct dipole moment) that can be exploited for specific binding modes in protein pockets. This guide focuses on the solid-state stabilization of the 2H-tautomer through hydrogen bond dimers, a phenomenon that allows researchers to isolate, analyze, and utilize this elusive form.

Fundamental Science: 1H- vs. 2H-Indazole[1][2][3]

To engineer crystals of 2H-indazole, one must first understand the energetic landscape that disfavors it.

Feature	1H-Indazole (Benzenoid)	2H-Indazole (Quinoid)
Electronic Structure	Aromatic sextet in the benzene ring is fully preserved.	Quinoid character disrupts full aromaticity, raising ground state energy.
Stability ()	0 kcal/mol (Reference)	+2.3 to +5.3 kcal/mol (Less stable)
Basicity ()	Weak base ()	Stronger base due to higher N-proton affinity.
Dipole Moment	Lower (~1.5 - 1.8 D)	Higher (~3.4 D) – Critical for solubility/crystal packing.
H-Bond Donor/Acceptor	N1-H (Donor), N2 (Acceptor)	N2-H (Donor), N1 (Acceptor)

The Stabilization Mechanism: In the absence of external factors, the 1H-form is favored. However, the 2H-form can be "trapped" in the solid state if the energy penalty of the quinoid structure is offset by strong intermolecular interactions, specifically centrosymmetric hydrogen bond dimers.

The 2H-Indazole Dimer Motif: Structural Analysis

The hallmark of stable 2H-indazole crystals is the formation of a specific supramolecular synthon. Unlike 1H-indazoles, which often form catemeric chains or trimers, 2H-indazoles frequently crystallize as centrosymmetric dimers.

The Synthon

The most common stabilizing motif is the

dimer (Graph Set Notation), where two molecules interact via a "head-to-tail" dual hydrogen bond.

- Geometry: Two 2H-indazole molecules face each other, related by an inversion center.
- Interaction: The N2-H of Molecule A donates to the N1 of Molecule B, and vice versa.

- Bond Distance: The

distance is typically 2.8 – 3.0 Å (Donor-Acceptor), indicating a moderate-to-strong electrostatic interaction.

- Energetic Gain: This cyclic dimerization provides significant stabilization energy (approx. 10-14 kcal/mol per dimer), which can override the intrinsic instability of the 2H-tautomer.

Hirshfeld Surface Analysis

To validate the presence of this dimer in your own crystal structures, perform Hirshfeld Surface Analysis.

- Surface: Look for two distinct, deep red spots on the surface near the nitrogen atoms, corresponding to the reciprocal N-H...N interactions.
- Fingerprint Plot:
 - H...H Contacts: typically comprise 30-50% of the surface (Van der Waals packing).
 - N...H / H...N Contacts: Look for sharp "spikes" at the bottom left of the plot (Å). These spikes are the signature of the directional H-bonds holding the dimer together.

Experimental Protocol: Trapping the 2H-Crystal

Growing single crystals of the 2H-tautomer requires "kinetic trapping" or specific solvent interactions to prevent reversion to the 1H-form.

Protocol: Solvent-Mediated Tautomer Selection

Objective: Crystallize 2H-indazole derivatives by suppressing 1H-tautomerization.

Reagents:

- Indazole derivative (crude)[1][2][3][4]
- Solvents: DMSO (Aprotic, Polar), Ethanol (Protic), Chloroform (Non-polar aprotic).

Step-by-Step Methodology:

- Solvent Screening (NMR Pre-check):
 - Dissolve 5 mg of compound in

and

.
 - Observation: In `ngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted">`

, the 1H-form often predominates due to solvent H-bond acceptance. In

, the 2H-form may be stabilized if an intramolecular H-bond is possible (e.g., with a carbonyl group at C3).[\[5\]](#)[\[6\]](#)
 - Decision: If 2H signals are visible in

, use non-polar/aprotic solvents for crystallization.
- Crystallization via Slow Evaporation:
 - Prepare a saturated solution in Dichloromethane (DCM) or Chloroform. Avoid alcohols (MeOH, EtOH) as they facilitate proton transfer, accelerating the relaxation to the thermodynamic 1H-product.
 - Place the vial in a cool, dark environment (

).
 - Why: Lower temperatures reduce the kinetic energy available for the proton shift (tautomerization barrier is often low).
- Co-Crystallization Strategy (The "Lock"):
 - If the pure 2H form is elusive, introduce a co-former that mimics the N1 acceptor.
 - Add 0.5 equivalents of a carboxylic acid (e.g., benzoic acid).

- Mechanism:[7][8] The acid protonates N1, forcing the H to remain on N2 (or N1), potentially locking a salt form that mimics the 2H-bonding pattern.

Comparative Analysis: 1H vs. 2H Properties[1][7][10]

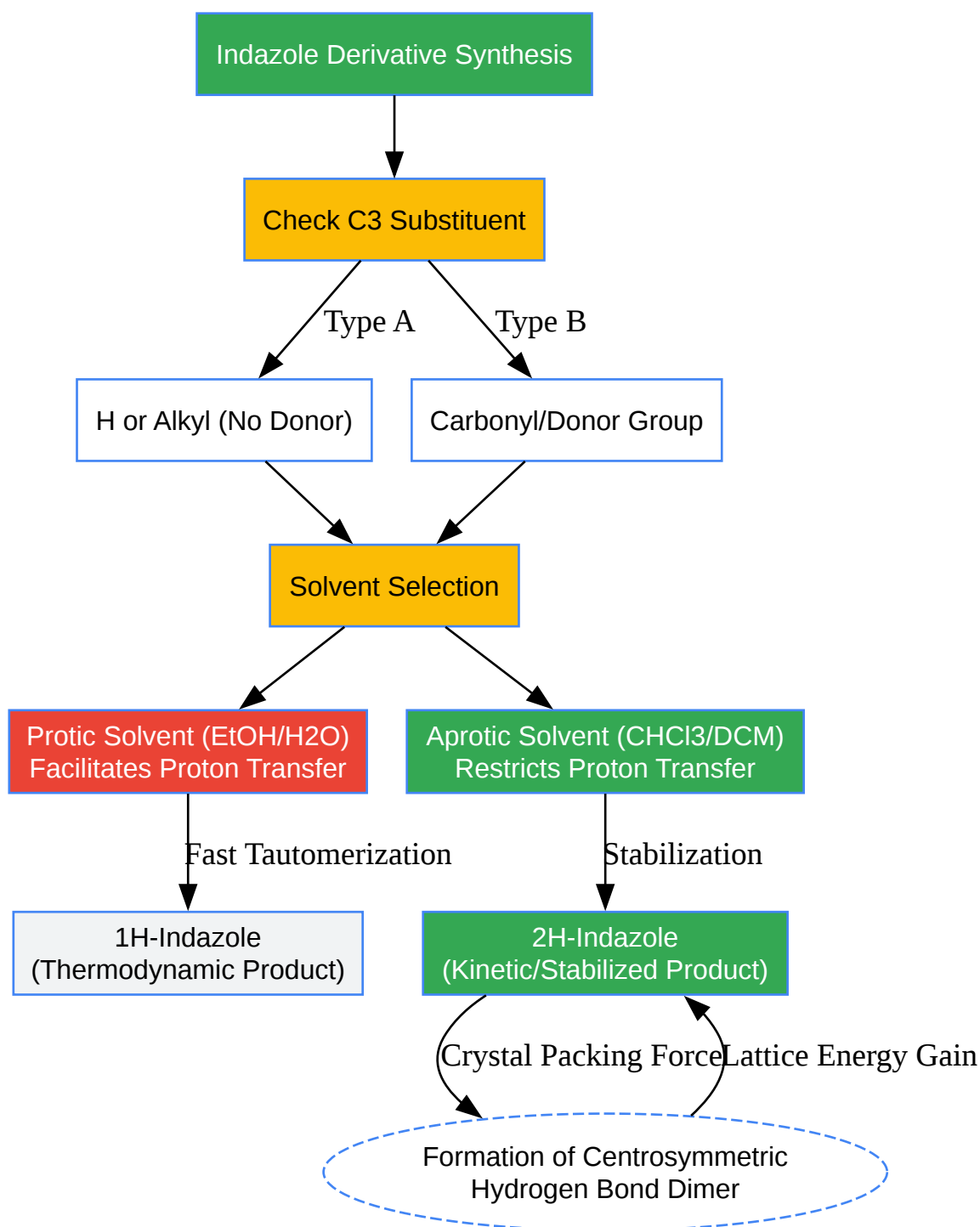
Use this table to benchmark your experimental data.

Property	1H-Indazole Dimer	2H-Indazole Dimer	Experimental Validation Method
Crystal Packing	Often Catemeric (Chains) or Trimers	Centrosymmetric Dimers ()	Single Crystal XRD (SC-XRD)
Melting Point	Generally Higher (More stable lattice)	Variable (Often lower, but "sharp")	DSC / Capillary MP
Solubility (Aprotic)	Moderate	Higher (Due to dipole/basicity)	HPLC / UV-Vis Saturation
N-H...N Bond Length		(Often shorter/stronger)	SC-XRD
Hirshfeld Signature	Diffuse H-bond spots	Two distinct, intense red spots	CrystalExplorer (Hirshfeld)

Visualizations

Diagram 1: Tautomer Stabilization & Crystallization Workflow

This diagram illustrates the decision process for isolating the 2H-form based on solvent and substitution effects.

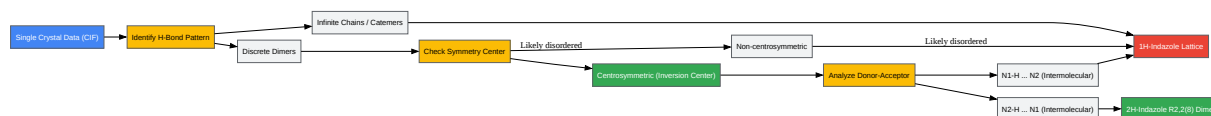


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Caption: Workflow for selecting conditions to stabilize and crystallize the 2H-indazole tautomer. Aprotic solvents and specific substituents favor the 2H-form via dimer formation.

Diagram 2: Crystal Structure Identification Logic

A logic tree to determine if your crystal is a 2H-dimer or a standard 1H-lattice.



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Caption: Decision tree for classifying Indazole crystal structures based on hydrogen bonding motifs and symmetry elements.

References

- Sigalov, M. V., Afonin, A. V., Sterkhova, I. V., & Shainyan, B. A. (2019). 2H-Indazole Tautomers Stabilized by Intra- and Intermolecular Hydrogen Bonds. *Journal of Organic Chemistry*. [Link](#)
- Claramunt, R. M., et al. (2006). The Structure of Indazole and its Derivatives. *Arkivoc*. [Link](#)
- Vrzal, L., et al. (2021). Tautomerism of Indazoles: A Theoretical and Experimental Study. *Molecules*. [Link](#)
- Cambridge Crystallographic Data Centre (CCDC). Graph Set Analysis of Hydrogen Bond Patterns. [Link](#)

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Sources

- [1. derpharmachemica.com](https://derpharmachemica.com) [derpharmachemica.com]
- [2. Crystal structure of 2-\[2-\(2,5-dichlorobenzyloxy\)-2-\(furan-2-yl\)ethyl\]-2H-indazole](https://eprints.soton.ac.uk) - ePrints Soton [eprints.soton.ac.uk]
- [3. journals.iucr.org](https://journals.iucr.org) [journals.iucr.org]
- [4. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives](https://mdpi.com) [mdpi.com]
- [5. cris.bgu.ac.il](https://cris.bgu.ac.il) [cris.bgu.ac.il]
- [6. 2 H-Indazole Tautomers Stabilized by Intra- and Intermolecular Hydrogen Bonds](https://pubmed.ncbi.nlm.nih.gov) - PubMed [pubmed.ncbi.nlm.nih.gov]
- [7. Indazole - Synthesis and Reactions as a Chemical Reagent_Chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [8. Accessing Multiple Classes of 2H-Indazoles: Mechanistic Implications for the Cadogan and Davis-Beirut Reactions](https://pmc.ncbi.nlm.nih.gov) - PMC [pmc.ncbi.nlm.nih.gov]
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